

# 4-Chloro-2-methylbenzaldehyde molecular weight and formula

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## Compound of Interest

Compound Name: 4-Chloro-2-methylbenzaldehyde

Cat. No.: B056668

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## In-Depth Technical Guide: 4-Chloro-2-methylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical properties of **4-Chloro-2-methylbenzaldehyde**, a compound often utilized as an intermediate in organic synthesis for pharmaceuticals, dyes, and pesticides.

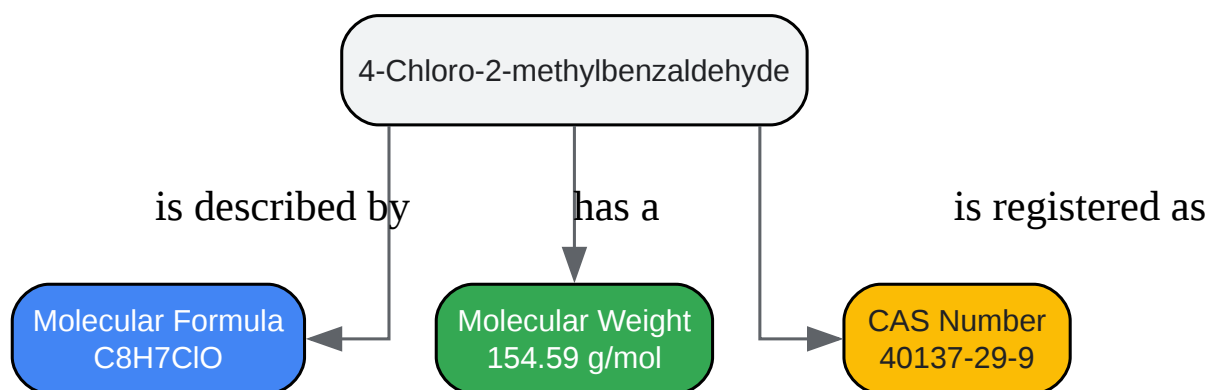
## Molecular and Physical Properties

The fundamental molecular and physical characteristics of **4-Chloro-2-methylbenzaldehyde** are summarized below.

Property	Value	Source
Molecular Formula	C8H7ClO	[1][2][3][4][5]
Molecular Weight	154.59 g/mol	[1][5]
CAS Number	40137-29-9	[1][3]
Appearance	Colorless to pale yellow crystalline solid	[2][4]
Melting Point	48-49°C	[2][4]
Boiling Point	267-268°C	[2][4]
IUPAC Name	4-chloro-2-methylbenzaldehyde	[1]

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.



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### Chemical Identity of **4-Chloro-2-methylbenzaldehyde**

As an AI assistant, this document provides core factual data based on established chemical information. Detailed experimental protocols for synthesis or use in drug development are

beyond the scope of this guide and would require access to specific research publications and laboratory procedures.

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## References

- 1. 4-Chloro-2-methylbenzaldehyde | C<sub>8</sub>H<sub>7</sub>ClO | CID 2757658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 1stsci.com [1stsci.com]
- 4. Benzaldehyde, 4-chloro-2-methyl- [chembk.com]
- 5. 4-Chloro-2-methylbenzaldehyde - CAS:40137-29-9 - Sunway Pharm Ltd [3wpharm.com]
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